

Introduction: The Significance of a Fluorinated Pyrazole Scaffold

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Compound of Interest

Compound Name: 4-Bromo-1-(difluoromethyl)-1H-pyrazole

CAS No.: 956477-67-1

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In the landscape of modern drug discovery and agrochemical research, heterocyclic compounds form the bedrock of many innovative molecular entities. Among these, the pyrazole core is a privileged scaffold, renowned for its diverse pharmacological activities. The strategic functionalization of this ring system allows for the fine-tuning of a compound's physicochemical and biological properties. This guide focuses on the comprehensive structure elucidation of a specific, high-interest derivative: **4-Bromo-1-(difluoromethyl)-1H-pyrazole**.

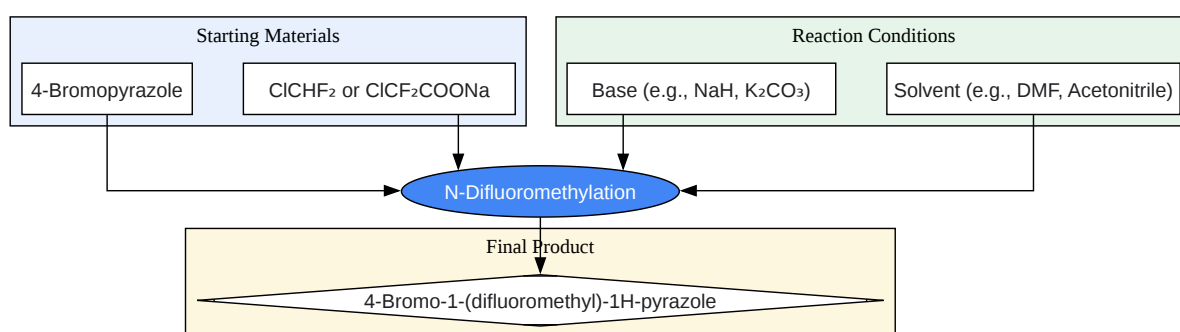
The introduction of a bromine atom at the C4 position and a difluoromethyl (-CHF₂) group at the N1 position imparts unique characteristics. The bromine atom serves as a versatile synthetic handle for further molecular elaboration through cross-coupling reactions, while also increasing lipophilicity. The difluoromethyl group is a bioisostere of a hydroxyl or thiol group, capable of acting as a hydrogen bond donor and significantly modulating metabolic stability, pKa, and membrane permeability.^{[1][2]}

Accurate and unambiguous confirmation of the molecular structure is a non-negotiable prerequisite for any further investigation, be it for medicinal chemistry optimization or biological screening. This guide provides an in-depth, experience-driven walkthrough of the synergistic

analytical techniques required to definitively elucidate the structure of **4-Bromo-1-(difluoromethyl)-1H-pyrazole**, ensuring the highest degree of scientific integrity for researchers, scientists, and drug development professionals.

Context: A Plausible Synthetic Pathway

A robust structural analysis must consider the synthetic route used to create the molecule, as this informs potential isomeric impurities or byproducts. A common and efficient method for the synthesis of N-difluoromethylated pyrazoles involves the direct N-difluoromethylation of the corresponding pyrazole precursor using a suitable difluoromethyl source, such as sodium chlorodifluoroacetate or 1-chloro-1,1-difluoromethane under basic conditions.[3][4]



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Caption: Key HMBC correlations for structural confirmation.

Summary of Expected NMR Data

Nucleus	Position	Expected Chemical Shift (δ , ppm)	Multiplicity	Key Couplings
^1H	H3	7.8 - 8.2	Singlet (s)	-
H5	7.6 - 8.0	Singlet (s)	-	
H of $-\text{CHF}_2$	7.2 - 7.8	Triplet (t)	$^2\text{J}(\text{H},\text{F}) \approx 50\text{-}55$ Hz	
^{13}C	C3	135 - 145	Singlet	-
C4	95 - 105	Singlet	-	
C5	125 - 135	Singlet	-	
C of $-\text{CHF}_2$	110 - 120	Triplet (t)	$^1\text{J}(\text{C},\text{F}) \approx 235\text{-}245$ Hz	
^{19}F	F of $-\text{CHF}_2$	-90 to -120	Doublet (d)	$^2\text{J}(\text{F},\text{H}) \approx 50\text{-}55$ Hz

Part 2: Confirmation by Mass Spectrometry

Mass Spectrometry (MS) is a destructive analytical technique that provides the molecular weight of the compound and offers clues to its structure through fragmentation patterns.

Molecular Ion Peak and Isotopic Pattern

The most critical piece of information from a mass spectrum is the molecular ion (M^+) peak. For **4-Bromo-1-(difluoromethyl)-1H-pyrazole** ($\text{C}_4\text{H}_3\text{BrF}_2\text{N}_2$), the calculated monoisotopic mass is approximately 195.95 g/mol .

However, the presence of bromine is definitively confirmed by its characteristic isotopic signature. Bromine has two major isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance. This results in two molecular ion peaks of almost equal intensity, separated by 2 m/z units: the M^+ peak (containing ^{79}Br) and the $\text{M}+2$ peak (containing ^{81}Br). [5]The observation of this 1:1 doublet is irrefutable evidence for the presence of a single bromine atom in the molecule. [6]

Fragmentation Analysis

While the molecular ion is key, fragmentation patterns can further support the proposed structure. Common fragmentation pathways for pyrazoles involve the cleavage of the ring or the loss of substituents. [7] Expected fragments for this molecule could include:

- $[M - F]^+$: Loss of a fluorine radical.
- $[M - CHF_2]^+$: Loss of the difluoromethyl group.
- $[M - Br]^+$: Loss of the bromine radical.

Summary of Expected Mass Spectrometry Data

Ion	m/z (approx.)	Description
$[M]^+$	196	Molecular ion containing ^{79}Br
$[M+2]^+$	198	Molecular ion containing ^{81}Br (Intensity $\approx$ 100% of M^+)
$[M - CHF_2]^+$	145/147	Loss of the difluoromethyl group (shows Br isotope pattern)
$[M - Br]^+$	117	Loss of the bromine atom

Part 3: Unambiguous Proof - Single-Crystal X-ray Crystallography

While NMR and MS provide a robust picture of the molecular structure and connectivity, single-crystal X-ray crystallography offers the ultimate, unambiguous proof. [8] It determines the precise three-dimensional arrangement of atoms in the solid state, confirming not only the constitution but also the conformation of the molecule. [9] The process involves growing a suitable single crystal, mounting it on a diffractometer, and collecting diffraction data as it is irradiated with X-rays. The resulting diffraction pattern is then used to solve and refine the crystal structure, yielding precise bond lengths, bond angles, and information about intermolecular interactions like hydrogen bonding. [8][10]



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Caption: General workflow for X-ray crystallography.

For **4-Bromo-1-(difluoromethyl)-1H-pyrazole**, an X-ray structure would definitively confirm:

- The connectivity of all atoms, including the N1-substitution of the -CHF₂ group.
- The planarity of the pyrazole ring.
- The precise bond lengths of C-Br, C-F, N-C, and all other bonds within the molecule.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- **¹H NMR Acquisition:** Acquire a proton spectrum using a 400 MHz or higher field spectrometer. Standard parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled carbon spectrum. Due to the lower natural abundance of ¹³C, more scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
- **¹⁹F NMR Acquisition:** Acquire a proton-decoupled fluorine spectrum. A dedicated fluorine probe or a broadband probe is used.
- **2D NMR Acquisition:** Run standard HSQC and HMBC experiments using the instrument's predefined parameter sets, optimizing the spectral widths to cover all relevant proton and carbon signals.

High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like acetonitrile or methanol.
- **Infusion:** Introduce the sample into the mass spectrometer via direct infusion or using an LC system (e.g., UPLC).
- **Ionization:** Utilize a soft ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), in positive ion mode to generate the molecular ion.
- **Data Acquisition:** Acquire the spectrum using a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) to obtain accurate mass measurements (typically to four decimal places). This allows for the determination of the elemental composition.

Single-Crystal X-ray Crystallography

- **Crystal Growth:** Grow a single crystal of sufficient quality and size (typically 0.1-0.3 mm in each dimension) by slow evaporation of a solvent, slow cooling of a saturated solution, or vapor diffusion.
- **Mounting and Data Collection:** Mount a suitable crystal on a goniometer head and place it in a stream of cold nitrogen (~100 K) on the diffractometer. Collect diffraction data using Mo K α or Cu K α radiation. [8]3. **Structure Solution and Refinement:** Process the collected data to obtain a set of structure factors. Solve the structure using direct methods or Patterson methods to get an initial electron density map. Refine the atomic positions and thermal parameters against the experimental data until convergence is reached.

Conclusion

The structural elucidation of **4-Bromo-1-(difluoromethyl)-1H-pyrazole** is a multi-faceted process where each analytical technique provides a critical piece of the puzzle. ^1H , ^{13}C , and ^{19}F NMR spectroscopy work in concert to map the atomic connectivity and confirm the presence of key functional groups. Mass spectrometry validates the molecular weight and elemental composition, with the bromine isotopic pattern serving as a definitive marker. Finally, single-crystal X-ray crystallography provides the ultimate, unambiguous confirmation of the three-

dimensional structure. By synergistically applying these powerful methods, researchers can proceed with confidence, knowing their molecule is structurally validated to the highest scientific standard.

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